

# Standard Operating Procedure: Handling and Disposal of 1-Iodo-2-octanol

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## Compound of Interest

Compound Name: 1-Iodo-2-octanol

CAS No.: 35605-16-4

Cat. No.: B14131210

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As a laboratory professional or drug development scientist, managing halogenated organic waste requires a rigorous, causality-driven approach. **1-Iodo-2-octanol** (CAS 35605-16-4) is a valuable synthetic intermediate, particularly in electrophilic iodination and cross-coupling workflows[1]. However, because it contains an iodine atom, it strictly falls under halogenated organic waste protocols.

This guide provides a self-validating, step-by-step operational plan for the safe handling, segregation, and disposal of **1-Iodo-2-octanol**, ensuring compliance with Environmental Protection Agency (EPA) guidelines and institutional Environmental Health and Safety (EHS) standards.

## Chemical Profile & Hazard Causality

To safely dispose of a chemical, one must first understand its intrinsic reactivity. **1-Iodo-2-octanol** is an alkyl iodide. Alkyl iodides are susceptible to photolytic and hydrolytic cleavage of the carbon-iodine (C-I) bond. When exposed to ambient light or moisture over time, these compounds degrade to release hydrogen iodide (HI)—a highly corrosive gas—and elemental iodine (I<sub>2</sub>), which discolors the solution.

If **1-iodo-2-octanol** is improperly stored in a sealed, clear glass container on a sunlit benchtop, the generation of HI gas can pressurize the vessel, creating a severe inhalation and rupture hazard. Furthermore, halogenated organic wastes exhibit high toxicity, environmental mobility, and persistence, meaning they cannot be sink disposed and require specialized high-temperature incineration[2][3].

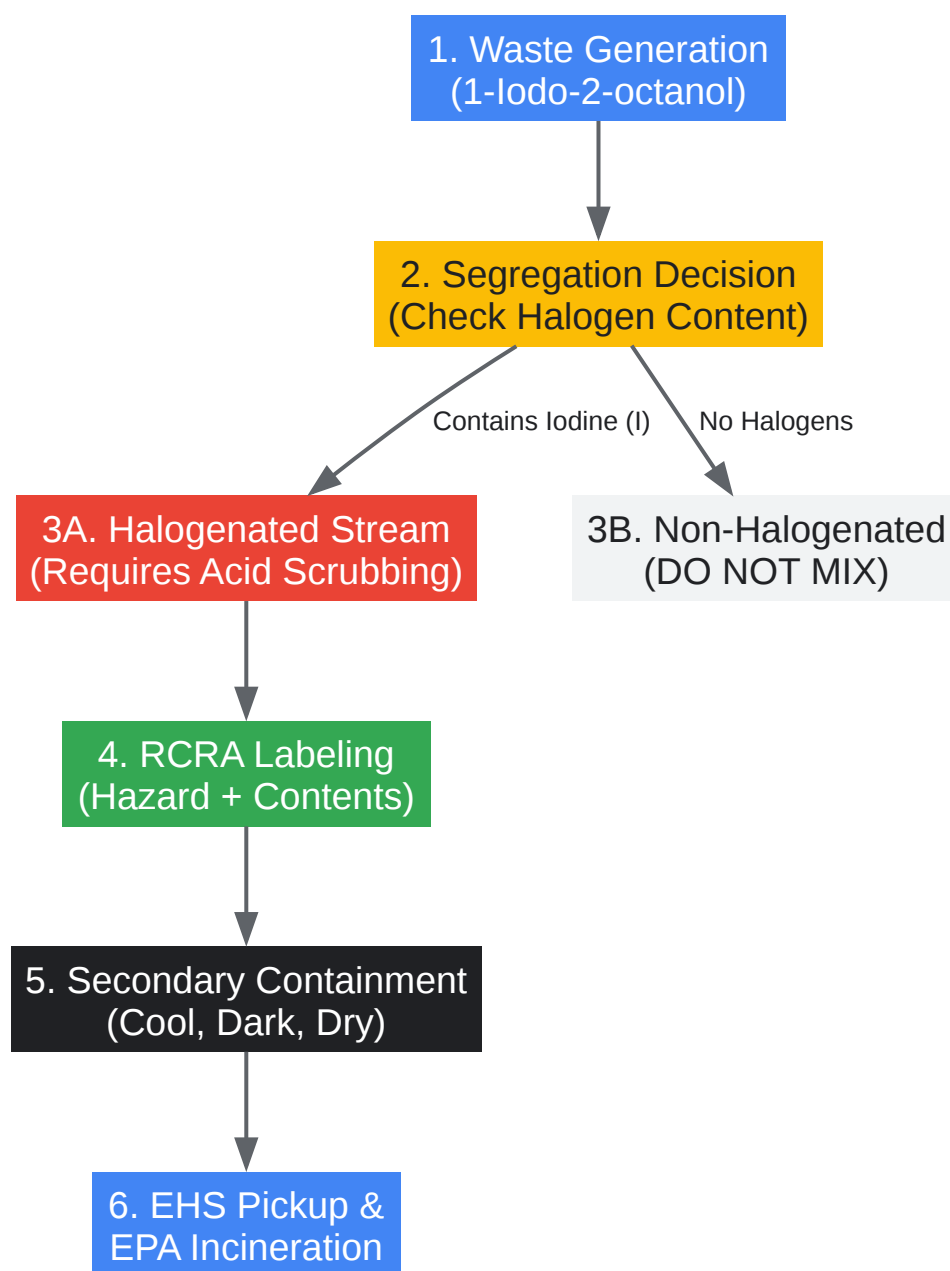
Table 1: Quantitative Data & Regulatory Limits for **1-iodo-2-octanol**

| Property / Parameter    | Value / Guideline                 | Source / Causality                                              |
|-------------------------|-----------------------------------|-----------------------------------------------------------------|
| Molecular Weight        | 256.12 g/mol                      | PubChem[4]                                                      |
| Formula                 | C <sub>8</sub> H <sub>17</sub> IO | PubChem[4]                                                      |
| XLogP3 (Lipophilicity)  | 3.6                               | Indicates high bioaccumulation potential[3][4].                 |
| Waste Classification    | Halogenated Organic Waste         | Requires separate acid-gas scrubbing during incineration[3][5]. |
| Max Accumulation Volume | 50 - 55 Gallons                   | Federal EPA/Institutional limit for laboratory areas[2][5].     |
| Container State         | "Vapor Tight" & "Spill Proof"     | Must remain closed unless actively adding waste[2][5].          |

## Waste Segregation Logic

The fundamental rule of organic waste disposal is the strict separation of halogenated (containing F, Cl, Br, or I) and non-halogenated solvents[2][5].

The Causality: When waste facilities incinerate halogenated compounds like **1-iodo-2-octanol**, the combustion process generates acidic byproducts (e.g., hydrogen iodide or hydrogen chloride). To prevent environmental contamination, the incinerator must utilize specialized, expensive acid-gas scrubbers. Mixing even a small amount of **1-iodo-2-octanol** into a non-halogenated waste carboy converts the entire volume into halogenated waste, drastically increasing disposal costs and operational burden.



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*Logical workflow for the segregation and disposal of **1-iodo-2-octanol** as halogenated waste.*

## Self-Validating Disposal Protocol

To ensure absolute compliance and safety, execute the following step-by-step methodology when disposing of **1-iodo-2-octanol**. This protocol incorporates built-in validation checks to prevent human error.

- Step 1: Compatibility Verification
  - Action: Inspect the designated waste carboy. Ensure it is made of compatible material (e.g., HDPE plastic or PTFE-lined amber glass) to protect the waste from light degradation.
  - Validation Check: Read the existing waste log attached to the container. If the log lists incompatible chemicals (e.g., strong oxidizers, inorganic acids, or strictly non-halogenated solvents), do not add the **1-iodo-2-octanol**[2][5].
- Step 2: Transfer in Engineering Controls
  - Action: Perform all transfers inside a certified, actively venting chemical fume hood to mitigate inhalation risks from potential HI off-gassing. Use a chemically compatible funnel.
- Step 3: Seal and Inspect
  - Action: Immediately replace and tighten the threaded cap on the waste container. The EPA mandates that containers must be "vapor tight" and kept closed unless actively receiving waste[2][5].
  - Validation Check: Gently apply pressure to the sides of the HDPE carboy (if applicable) or visually inspect the cap threads to confirm a hermetic seal. No chemical odors should be detectable outside the hood.
- Step 4: RCRA-Compliant Labeling
  - Action: Update the hazardous waste label. The label must explicitly state the words "Hazardous Waste," list the specific chemical contents ("**1-iodo-2-octanol**" and any carrier solvents), and identify the primary hazards (e.g., "Toxic," "Irritant")[2][5].
  - Validation Check: Cross-reference the volume added with the laboratory's accumulation limit. Ensure the total stored volume in the lab does not exceed 50 gallons[2].

## Emergency Spill Response Protocol

In the event of an accidental release of **1-iodo-2-octanol**, rapid and chemically logical intervention is required to prevent exposure and environmental release.

- Step 1: Isolation & Personal Protective Equipment (PPE)
  - Action: Immediately remove any potential sources of ignition. Close laboratory doors and ensure the fume hood exhaust is running to ventilate the area[5]. Verify that your PPE includes nitrile gloves (double-gloved), safety goggles, and a lab coat. If skin contact occurs, immediately wash the affected area with soap and water and remove contaminated clothing[5].
- Step 2: Chemical Absorption
  - Action: Cover the spill with an inert, non-combustible absorbent material such as vermiculite, diatomaceous earth, or specialized spill pads[5].
  - Causality: Never use combustible absorbents (like sawdust) for halogenated organics, as reactive byproducts may pose a fire hazard.
- Step 3: Collection & Containment
  - Action: Use non-sparking tools to sweep the saturated absorbent into a heavy-duty, sealable hazardous waste bag or bucket.
- Step 4: Surface Decontamination (Self-Validating)
  - Action: Wipe down the spill area with a 10% aqueous solution of sodium thiosulfate, followed by soap and water.
  - Validation Check: Sodium thiosulfate chemically reduces any residual elemental iodine ( $I_2$ , which is brown/yellow) to water-soluble iodide ( $I^-$ , which is colorless). The visual disappearance of brown/yellow stains on the benchtop confirms that the reactive iodine species have been successfully neutralized. Dispose of all cleaning materials as halogenated waste.

## References

- Title: 2-Octanol, 1-iodo- (CID 10467573) | Source: PubChem - National Institutes of Health (NIH) | URL:[[Link](#)]

- Title: Halogenated Organic Liquids - Standard Operating Procedure | Source: Division of Research Safety, University of Illinois | URL:[[Link](#)]
- Title: Chemical Waste Management: Combining Compatible Used Organic Solvents | Source: Department of Environmental Health and Safety, University of Louisville | URL:[[Link](#)]
- Title: Review of Alternative Treatment Processes for Halogenated Organic Waste Streams | Source: U.S. Environmental Protection Agency (EPA) / P2 InfoHouse | URL:[[Link](#)]

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## Sources

- 1. N-Iodosuccinimide (NIS) | Electrophilic Iodination Reagent [[benchchem.com](https://www.benchchem.com)]
- 2. [louisville.edu](https://louisville.edu) [[louisville.edu](https://louisville.edu)]
- 3. [p2infohouse.org](https://p2infohouse.org) [[p2infohouse.org](https://p2infohouse.org)]
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- 5. [braun.matse.illinois.edu](https://braun.matse.illinois.edu) [[braun.matse.illinois.edu](https://braun.matse.illinois.edu)]
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